

Application Notes and Protocols for the Quantification of N-Nitroso Theophylline

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Compound of Interest

Compound Name: *N-Nitroso Theophylline*

Cat. No.: *B16338789*

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Introduction

N-Nitroso Theophylline is a potential nitrosamine impurity that can form in pharmaceutical products containing theophylline, a common medication used for respiratory diseases. Due to the classification of many nitrosamines as probable human carcinogens, regulatory agencies like the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA) have established stringent requirements for their control in drug substances and products.^{[1][2][3][4]} This document provides a detailed analytical protocol for the determination of the Limit of Quantification (LOQ) for **N-Nitroso Theophylline**, intended for researchers, scientists, and drug development professionals. The methodologies described are based on established practices for nitrosamine analysis using highly sensitive techniques such as Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).^{[5][6][7][8]}

Data Presentation

The accurate quantification of **N-Nitroso Theophylline** at trace levels is critical for ensuring patient safety. The following table summarizes the performance characteristics of a typical LC-MS/MS method for this purpose. The limit of detection (LOD) is defined by a signal-to-noise (S/N) ratio of 3, while the limit of quantification (LOQ) is defined by an S/N ratio of 10.^[9]

Parameter	Value	Unit
Limit of Quantification (LOQ)	0.05	ng/mL
Limit of Detection (LOD)	0.015	ng/mL
Linearity (R^2)	≥ 0.995	-
Accuracy (% Recovery)	85-115	%
Precision (% RSD)	< 15	%

Experimental Protocols

A detailed methodology for the determination of the LOQ for **N-Nitroso Theophylline** using LC-MS/MS is provided below. This protocol is a representative example and may require optimization based on the specific sample matrix and available instrumentation.

1. Materials and Reagents

- **N-Nitroso Theophylline** reference standard
- Theophylline drug substance or product
- Stable isotope-labeled internal standard (e.g., **N-Nitroso Theophylline-d3**)
- LC-MS grade acetonitrile, methanol, and water
- Formic acid ($\geq 99\%$)
- Syringe filters (0.22 μm)

2. Standard Solution Preparation

- **Primary Stock Solution (100 $\mu\text{g/mL}$):** Accurately weigh and dissolve 10 mg of **N-Nitroso Theophylline** reference standard in 100 mL of methanol.
- **Working Standard Solutions:** Prepare a series of calibration standards by serially diluting the primary stock solution with a suitable diluent (e.g., 50:50 methanol:water) to achieve

concentrations ranging from 0.01 ng/mL to 10 ng/mL.

- Internal Standard Stock Solution (1 µg/mL): Prepare a stock solution of the stable isotope-labeled internal standard in methanol. A working internal standard solution of 1 ng/mL should be prepared by diluting the stock.

3. Sample Preparation

- Accurately weigh a portion of the homogenized theophylline drug product equivalent to 100 mg of the active pharmaceutical ingredient (API).
- Transfer the sample to a 50 mL volumetric flask and add the diluent.
- Spike the sample with the internal standard to a final concentration of 1 ng/mL.
- Sonicate for 15 minutes to ensure complete dissolution and extraction.
- Allow the solution to cool to room temperature and dilute to volume with the diluent.
- Filter an aliquot of the solution through a 0.22 µm syringe filter prior to LC-MS/MS analysis.

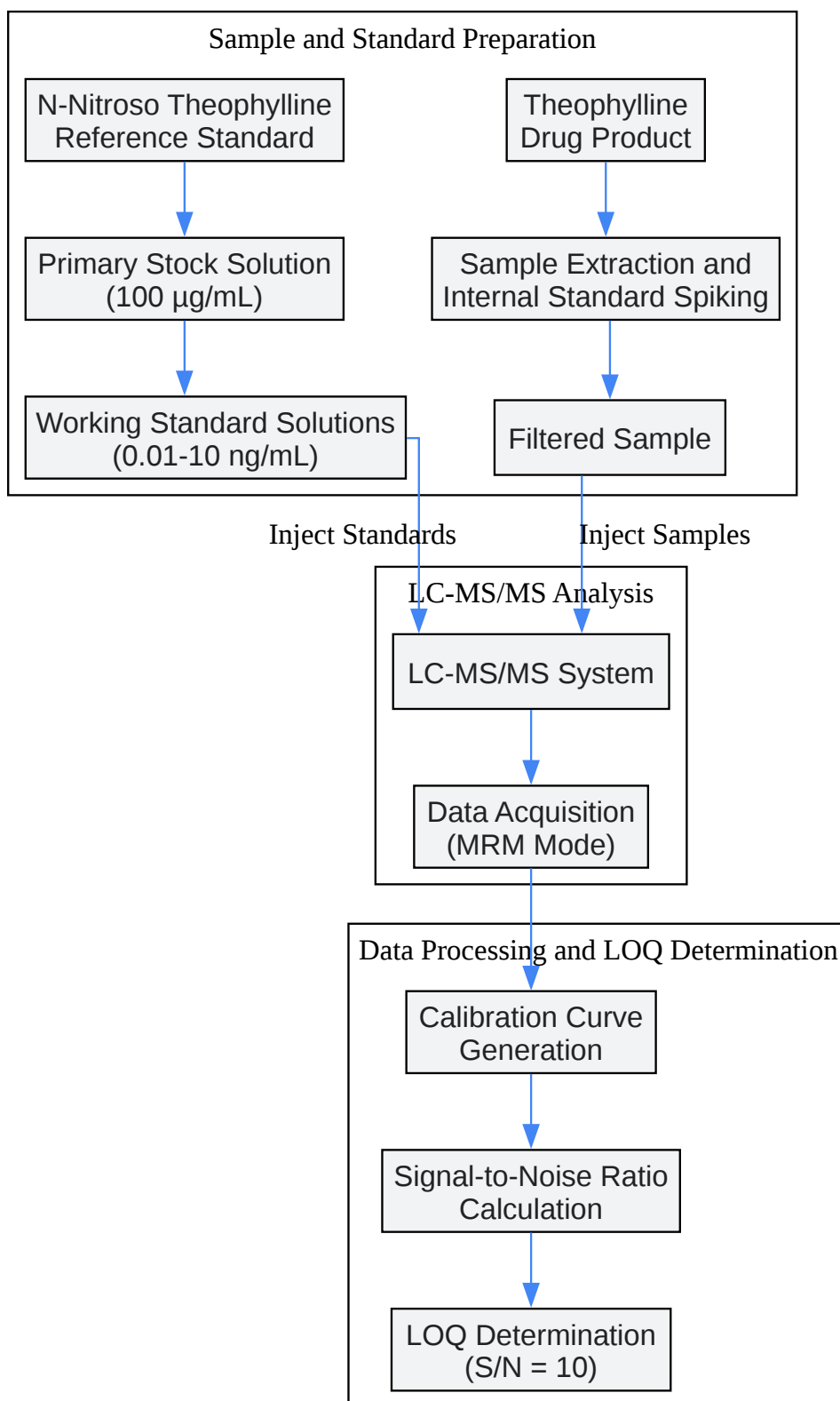
4. LC-MS/MS Instrumental Conditions

Parameter	Condition
Liquid Chromatography	
Column	C18 reverse-phase column (e.g., 2.1 x 100 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Gradient	5% B to 95% B over 10 minutes
Flow Rate	0.3 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Mass Spectrometry	
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	N-Nitroso Theophylline: Precursor ion > Product ion (specific m/z values to be determined)
Internal Standard: Precursor ion > Product ion (specific m/z values to be determined)	
Dwell Time	100 ms
Collision Energy	Optimized for each transition

5. LOQ Determination

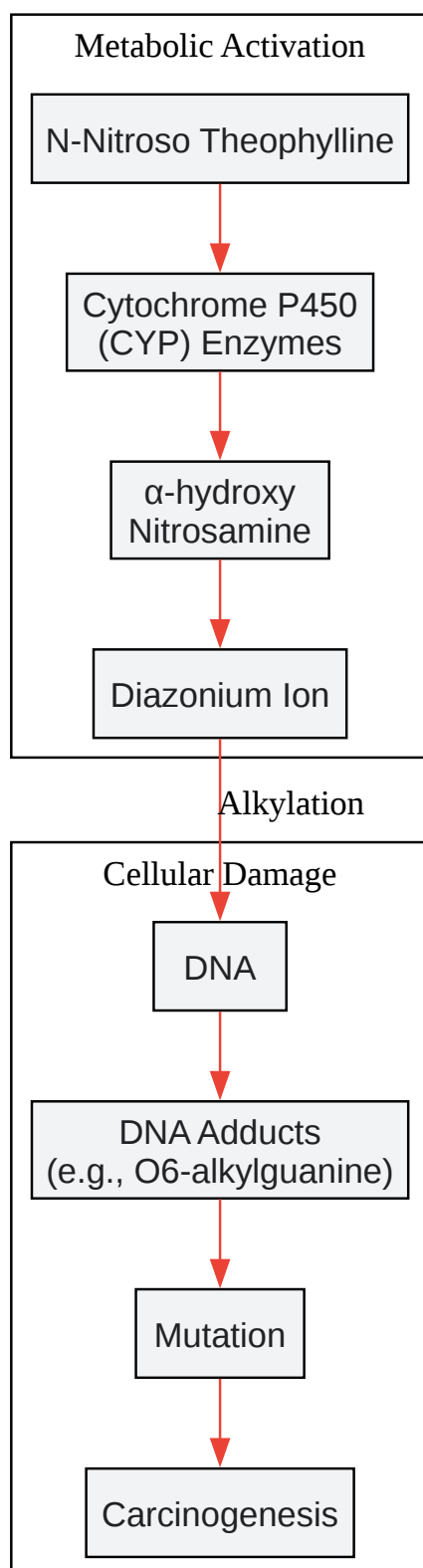
- Inject the series of working standard solutions to establish a calibration curve.
- Inject a series of spiked samples at concentrations near the expected LOQ.
- The LOQ is determined as the lowest concentration that can be quantified with acceptable precision and accuracy (typically an S/N ratio of 10).[9]

Mandatory Visualization



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Caption: Experimental workflow for the determination of the LOQ of **N-Nitroso Theophylline**.



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Caption: Conceptual metabolic activation pathway of nitrosamines leading to potential carcinogenesis.[10]

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